

Application Notes: Preparation of Regelidine Stock Solution with DMSO

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Compound of Interest

Compound Name: *Regelidine*

Cat. No.: *B10819615*

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Introduction

Regelidine is a natural sesquiterpenoid compound isolated from the stems of *Tripterygium regelii*. As a member of the dihydro- β -agarofuran class of molecules, **Regelidine** is investigated for its potential therapeutic properties, which are believed to be linked to the modulation of inflammatory pathways. Accurate and reproducible in vitro and in vivo studies involving **Regelidine** necessitate the precise preparation of stock solutions. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **Regelidine** for experimental use. These application notes provide a detailed protocol for the preparation, handling, and storage of **Regelidine** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Regelidine**, essential for accurate stock solution preparation.

Property	Value	Source(s)
Molecular Formula	C ₃₅ H ₃₇ NO ₈	[1][2]
Molecular Weight	599.67 g/mol	[1][2]
CAS Number	114542-54-0	[1]
Appearance	Solid (Off-white to light yellow)	
Solubility in DMSO	2 mg/mL (3.34 mM)	
Storage of Solid	4°C, protect from light	
Stock Solution Storage	-80°C for up to 6 months;	
	-20°C for up to 1 month (protect from light)	

Experimental Protocol: Preparing a 10 mM Regelidine Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Regelidine** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

Materials:

- **Regelidine** (solid powder)
- Anhydrous Dimethyl sulfoxide (DMSO), molecular biology grade
- Sterile, amber or opaque microcentrifuge tubes or cryovials
- Analytical balance
- Calibrated micropipettes
- Vortex mixer
- Water bath or heat block (optional, for gentle warming)

- Ultrasonic bath (optional)

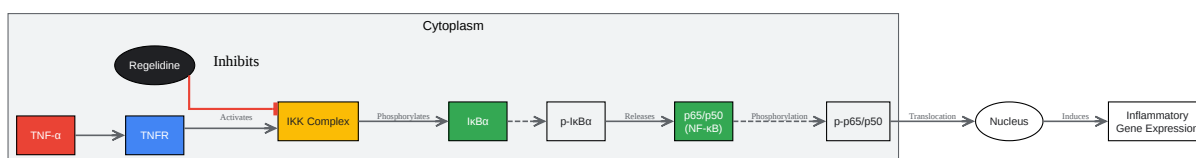
Procedure:

- Pre-weighing Preparation: Before handling **Regelidine**, ensure all materials are clean and readily accessible. It is recommended to handle **Regelidine** in a fume hood.
- Weighing **Regelidine**: Accurately weigh out a desired amount of **Regelidine** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.997 mg of **Regelidine**. Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 599.67 \text{ g/mol} = 5.997 \text{ mg}$
- Dispensing DMSO: Carefully add the calculated volume of DMSO to the vial containing the weighed **Regelidine**. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Securely cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.
 - If the compound does not fully dissolve, gentle warming in a water bath or on a heat block to 60°C can be applied. Intermittent vortexing during warming can aid dissolution.
 - Alternatively, sonication in an ultrasonic bath can be used to aid dissolution.
 - Note: Use freshly opened DMSO, as it is hygroscopic and absorbed water can affect solubility.
- Aliquoting and Storage:
 - Once the **Regelidine** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting tubes (e.g., amber cryovials). This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month). Always protect the stock solution from light.

Proposed Signaling Pathway of Regelidine

Regelidine is a dihydro- β -agarofuran sesquiterpenoid. Compounds of this class isolated from *Tripterygium* species have been shown to exhibit anti-inflammatory effects, often through the inhibition of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. The diagram below illustrates the proposed mechanism of action where **Regelidine** may inhibit the activation of NF- κ B.

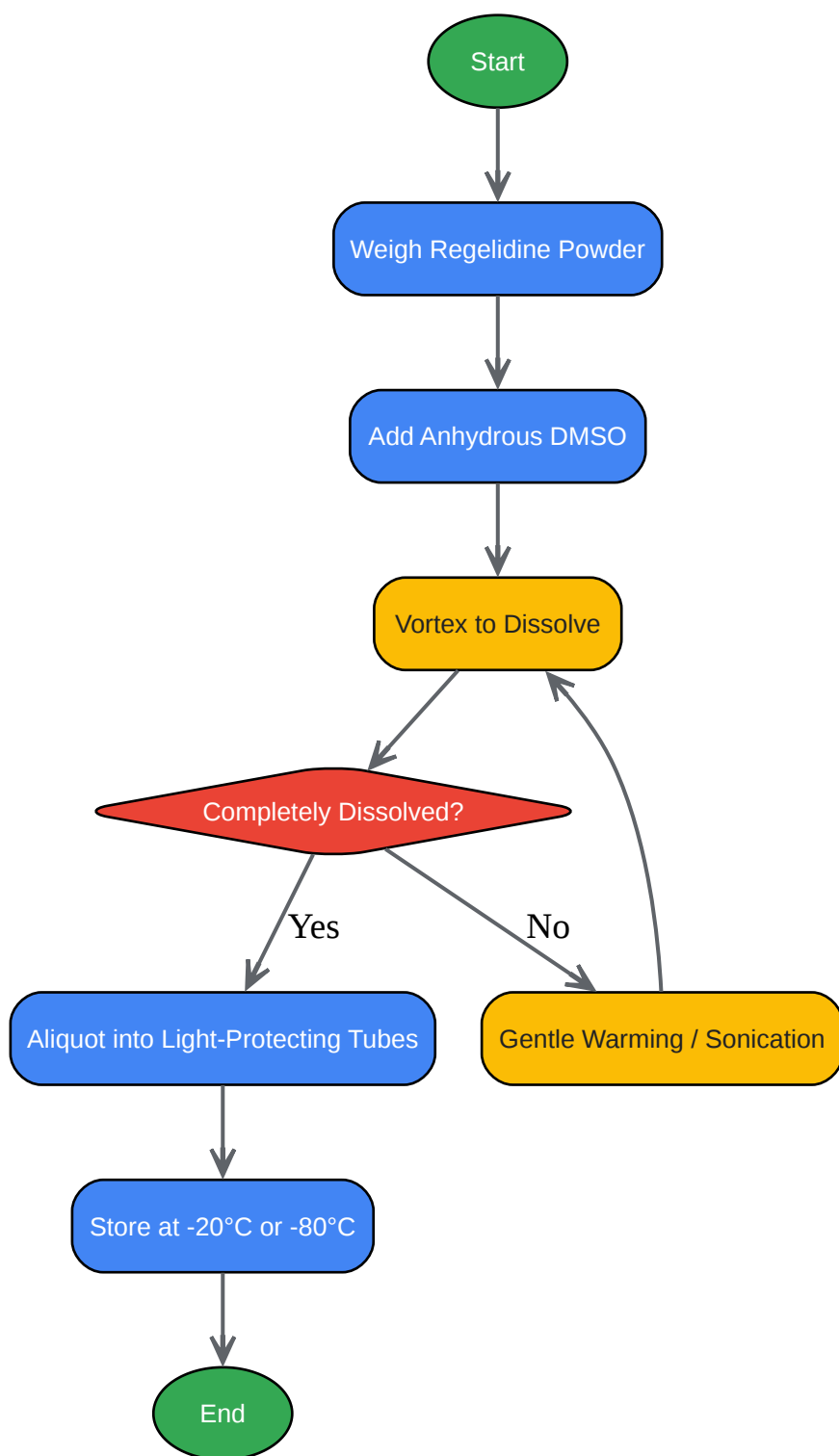


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Caption: Proposed inhibition of the NF- κ B pathway by **Regelidine**.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the logical workflow for preparing a **Regelidine** stock solution.



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Caption: Workflow for preparing **Regelidine** stock solution.

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References

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- 2. Triterpenoids from the stems of Tripterygium regelii - PMC [pmc.ncbi.nlm.nih.gov]
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